

Introduction to α/β -Hydrolase Domain Containing 6 (ABHD6)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ABHD antagonist 2

Cat. No.: B12364083

[Get Quote](#)

α/β -Hydrolase domain-containing 6 (ABHD6) is a 30kDa integral membrane protein belonging to the extensive serine hydrolase superfamily.[1] Initially identified through activity-based protein profiling, ABHD6 has emerged as a significant regulator of lipid signaling and metabolism.[1] It is ubiquitously expressed, with notable concentrations in the brain, liver, adipose tissue, and pancreatic islets.[2][3] ABHD6's primary characterized function is the hydrolysis of monoacylglycerols (MAGs), most notably the endocannabinoid 2-arachidonoylglycerol (2-AG).[4][5] This activity positions ABHD6 as a key modulator of the endocannabinoid system and, consequently, a wide array of physiological processes.

Beyond its role in neurotransmission, research has illuminated the critical function of ABHD6 in systemic energy homeostasis. Its involvement in insulin secretion, lipid storage, and energy expenditure has established it as a promising therapeutic target for a range of metabolic disorders, including obesity, type 2 diabetes, and nonalcoholic fatty liver disease (NAFLD).[2][3][6] This guide provides a comprehensive overview of the core functions of ABHD6 in metabolic pathways, presenting key quantitative data, experimental methodologies, and visual representations of its signaling roles.

Enzymatic Activity and Substrate Specificity

ABHD6 is a versatile lipid hydrolase with a preference for specific monoacylglycerol species. Its catalytic activity is dependent on a canonical Ser-His-Asp catalytic triad.[2] While it contributes to the overall breakdown of 2-AG in the brain (approximately 4%), its distinct subcellular localization suggests it modulates a specific pool of this endocannabinoid.[5][7]

Substrate Profile

ABHD6 hydrolyzes a variety of lipid substrates, positioning it at the crossroads of several metabolic pathways.[\[2\]](#)[\[4\]](#)

- **Monoacylglycerols (MAGs):** ABHD6 displays robust hydrolase activity towards MAGs containing saturated, monounsaturated, and polyunsaturated fatty acids. It shows a preference for the sn-1(3) position over the sn-2 position.[\[4\]](#) Its activity is highest towards MAGs with saturated fatty acyl chains (C8:0–C14:0) and the endocannabinoid 2-AG (C20:4).[\[1\]](#)[\[4\]](#)
- **Lysophospholipids:** Unlike the more specific MAG lipase (MAGL), ABHD6 can hydrolyze lysophospholipids, with a demonstrated preference for lysophosphatidylglycerol (LPG).[\[2\]](#)[\[4\]](#)
- **Bis(monoacylglycero)phosphate (BMP):** ABHD6 is a major enzyme responsible for the degradation of BMP, a key lipid involved in the function of late endosomes and lysosomes.[\[3\]](#)[\[8\]](#) This activity links ABHD6 to intracellular lipid sorting and trafficking.

Quantitative Data on Substrate Hydrolysis

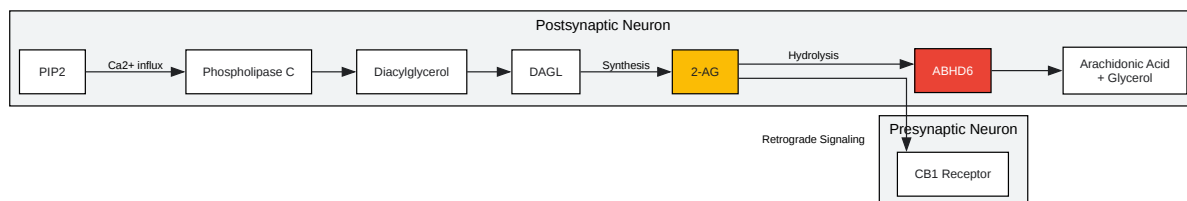
The following table summarizes the relative hydrolytic activity of ABHD6 towards various lipid substrates.

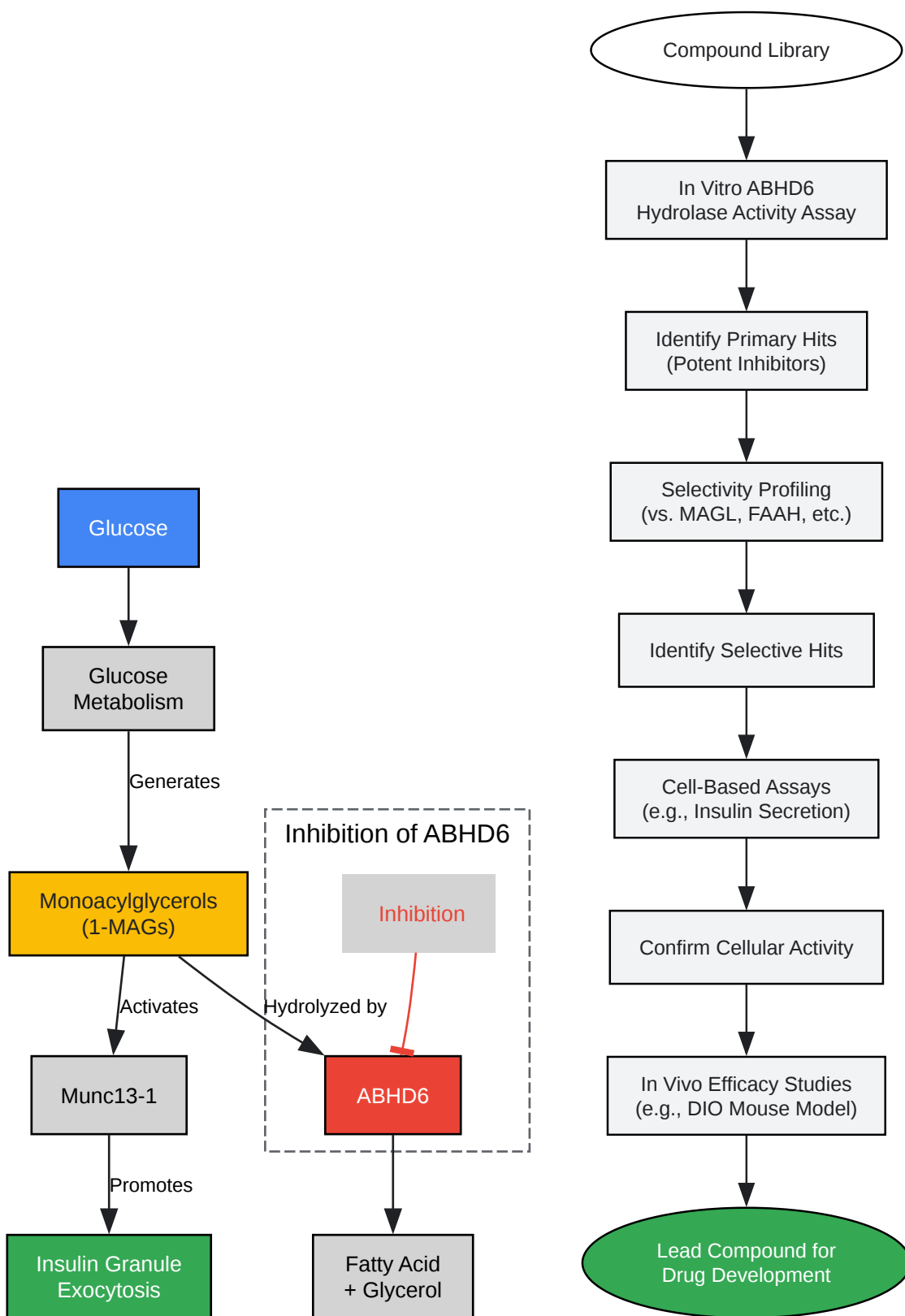
Substrate	Relative Hydrolysis Rate	Reference
1-arachidonoyl-glycerol (1-AG)	Highest	[1]
2-arachidonoyl-glycerol (2-AG)	High	[1]
2-lauroyl-glycerol (2-LG)	Moderate	[1] [9]
Lysophosphatidylglycerol (LPG)	Preferred among lysophospholipids	[2] [4]
Bis(monoacylglycero)phosphate (BMP)	High specific activity	[3] [8]

Role in Endocannabinoid Signaling and Central Metabolism

The endocannabinoid system (ECS) is a crucial neuromodulatory system, and 2-AG is its most abundant signaling lipid. By hydrolyzing 2-AG into arachidonic acid and glycerol, ABHD6 terminates its signaling at cannabinoid receptors (CB1 and CB2), thereby acting as a metabolic gatekeeper for ECS activity.[\[1\]](#)[\[5\]](#)

In the central nervous system, particularly the hypothalamus, ABHD6 plays a role in regulating energy balance. Inhibition of ABHD6 in the ventromedial hypothalamus can blunt the body's metabolic flexibility and adaptive responses to challenges like fasting.[\[4\]](#)[\[10\]](#)





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ABHD6: its place in endocannabinoid signaling and beyond - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Serine Hydrolase ABHD6 is a Critical Regulator of the Metabolic Syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. α/β -Hydrolase Domain-Containing 6 (ABHD6)— A Multifunctional Lipid Hydrolase - PMC [pmc.ncbi.nlm.nih.gov]
- 5. The serine hydrolases MAGL, ABHD6 and ABHD12 as guardians of 2-arachidonoylglycerol signalling through cannabinoid receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 6. The serine hydrolase ABHD6 Is a critical regulator of the metabolic syndrome - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. ABHD6 - Wikipedia [en.wikipedia.org]
- 8. α/β Hydrolase Domain-containing 6 (ABHD6) Degrades the Late Endosomal/Lysosomal Lipid Bis(monoacylglycerol)phosphate - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Frontiers | Alpha/Beta-Hydrolase Domain-Containing 6: Signaling and Function in the Central Nervous System [frontiersin.org]
- 10. Alpha/Beta-Hydrolase Domain-Containing 6: Signaling and Function in the Central Nervous System - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Introduction to α/β -Hydrolase Domain Containing 6 (ABHD6)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12364083#abhd6-enzyme-function-in-metabolic-pathways]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com